

6-Acetamidohexanoic acid safety and handling

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Compound of Interest

Compound Name: 6-Acetamidohexanoic acid

Cat. No.: B1664344

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An In-depth Technical Guide to the Safety and Handling of **6-Acetamidohexanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling protocols for **6-Acetamidohexanoic acid** (CAS No. 57-08-9). The information is compiled from multiple safety data sheets (SDS) to provide researchers, scientists, and drug development professionals with the necessary data for safe laboratory conduct.

Chemical and Physical Properties

6-Acetamidohexanoic acid, also known as Acexamic acid, is a derivative of the amino acid lysine.[1] It appears as a white, odorless crystalline powder.[2][3][4] The compound is stable under normal storage conditions.[4][5]

Table 1: Chemical Identification

Identifier	Value
CAS Number	57-08-9[6]
Molecular Formula	C ₈ H ₁₅ NO ₃ [2][6]
Molecular Weight	173.21 g/mol [5][6]

| Synonyms | Acexamic Acid, 6-Acetamidocaproic acid[6][7] |

Table 2: Physical and Chemical Properties

Property	Value	Source
Appearance	White, powder solid	[2][3]
Odor	Odorless	[2][3]
Melting Point	102 - 106 °C (215.6 - 222.8 °F)	[3][6]
Boiling Point	404.5 °C at 760 mmHg	[6]
Solubility	Soluble in water.[4] Data on specific solubility is limited.	[4]
Flash Point	Not available	[3][5][6]

| Autoignition Temp. | Not available [5] |

Hazard Identification and GHS Classification

There are some discrepancies across safety data sheets regarding the hazardous nature of **6-Acetamidohexanoic acid**. While some sources state it is not considered hazardous[3], others provide specific GHS classifications.[4][6] It is prudent to handle the substance as potentially hazardous.

Table 3: GHS Hazard Classification Summary

Hazard Class	Hazard Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed[6]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[4][6]
Serious eye damage/eye irritation	Category 2A / 1	H319: Causes serious eye irritation[6] / H318: Causes serious eye damage[4]

| Specific target organ toxicity, single exposure | Category 3 | H335: May cause respiratory irritation[4][6] |

Pictogram:

- Warning Signal Word[6]

Precautionary Statements:

- Prevention: P261 (Avoid breathing dust), P264 (Wash hands thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/eye protection).[6]
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[6]
- Disposal: P501 (Dispose of contents/container in accordance with local regulation).[6]

Experimental Protocols for Safety Assessment

Detailed experimental safety studies for **6-Acetamidohexanoic acid** are not publicly available. The following are representative OECD (Organisation for Economic Co-operation and Development) protocols typically used to determine the GHS classifications listed above.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

- Principle: This method uses a stepwise procedure with a small number of animals (typically rats) per step. The outcome of each step determines the next step: either dosing at a higher or lower fixed dose level or stopping the test. The objective is to identify a dose range that causes mortality or evident toxicity.
- Methodology:
 - A single, healthy young adult animal is dosed with the test substance at a defined starting dose level (e.g., 300 mg/kg or 2000 mg/kg).
 - The animal is observed for signs of toxicity and mortality over a period of 14 days.

- Depending on the outcome, two additional animals are dosed at the same level.
- The results are interpreted based on the number of mortalities at specific dose levels to assign a GHS category. Body weight, clinical signs of toxicity, and gross necropsy findings are recorded.

Skin Irritation/Corrosion - OECD Test Guideline 404

- Principle: This test evaluates the potential of a substance to cause irreversible (corrosion) or reversible (irritation) inflammatory changes to the skin.
- Methodology:
 - The test substance (0.5 g or 0.5 mL) is applied to a small area (approx. 6 cm²) of the shaved skin of an albino rabbit.
 - The substance is held in contact with the skin under a gauze patch for a specified period, typically 4 hours.
 - After exposure, the patch is removed, and the skin is washed.
 - The treated skin is examined for signs of erythema (redness) and edema (swelling) at graded intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
 - The severity of the reactions is scored, and the average scores are used to classify the substance's irritation potential.

Serious Eye Damage/Irritation - OECD Test Guideline 405

- Principle: This protocol assesses the potential of a substance to produce irritation or damage to the eye.
- Methodology:
 - A single dose of the test substance (0.1 mL of liquid or 0.1 g of solid) is applied into the conjunctival sac of one eye of an albino rabbit. The other eye remains untreated and serves as a control.

- The eyes are examined at 1, 24, 48, and 72 hours after application.
- Observations are made for effects on the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge).
- The severity of the eye reactions is scored. The persistence and severity of the lesions are used to classify the substance.

Safety and Handling Procedures

Engineering Controls:

- Work in a well-ventilated area.[\[5\]](#)[\[6\]](#) Use local exhaust ventilation or a chemical fume hood to minimize dust generation and accumulation.[\[5\]](#)[\[8\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[5\]](#)[\[6\]](#)

Personal Protective Equipment (PPE):

Table 4: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification	Source
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[3] [5]
Skin Protection	Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure. Inspect gloves before use.	[5] [6] [9]

| Respiratory Protection | A respirator is not needed under normal use conditions with adequate ventilation.[2][3] If dust is generated, use a NIOSH/MSHA-approved respirator.[10] |[2][3][10] |

Handling and Storage:

- Handling: Avoid contact with skin, eyes, and clothing.[3][5] Do not ingest or inhale.[5] Wash hands thoroughly after handling.[5][6]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[5][6] Keep the container tightly closed.[2][6]

First Aid and Emergency Procedures

Table 5: First Aid Measures

Exposure Route	Procedure	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[2][5][6]
Skin Contact	Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.	[2][5][6]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	[2][5][6]

| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [\[2\]](#)[\[5\]](#)[\[6\]](#) |

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[6\]](#)[\[11\]](#)
- Specific Hazards: During a fire, irritating and toxic gases such as nitrogen oxides and carbon monoxide may be generated by thermal decomposition.[\[5\]](#)[\[6\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved, and full protective gear.[\[5\]](#)[\[6\]](#)

Accidental Release Measures:

- Personal Precautions: Use proper personal protective equipment as indicated in Section 4. Ensure adequate ventilation. Avoid generating dusty conditions.[\[5\]](#)[\[6\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[6\]](#)[\[11\]](#)
- Cleanup: Vacuum or sweep up the material and place it into a suitable disposal container.[\[5\]](#)

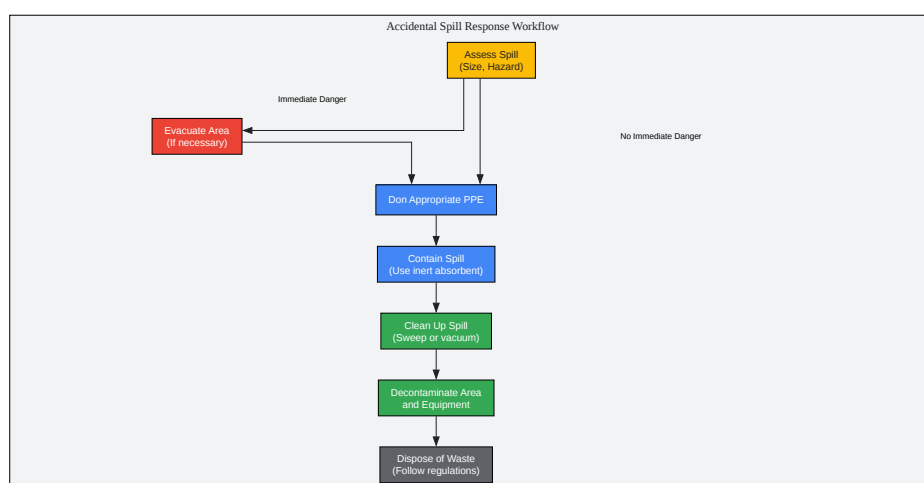
Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[\[5\]](#)
- Conditions to Avoid: Incompatible materials, dust generation, and excess heat.[\[5\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[3\]](#)[\[5\]](#)
- Hazardous Decomposition Products: Nitrogen oxides, carbon monoxide, carbon dioxide, and other irritating and toxic fumes and gases.[\[5\]](#)

Disposal Considerations

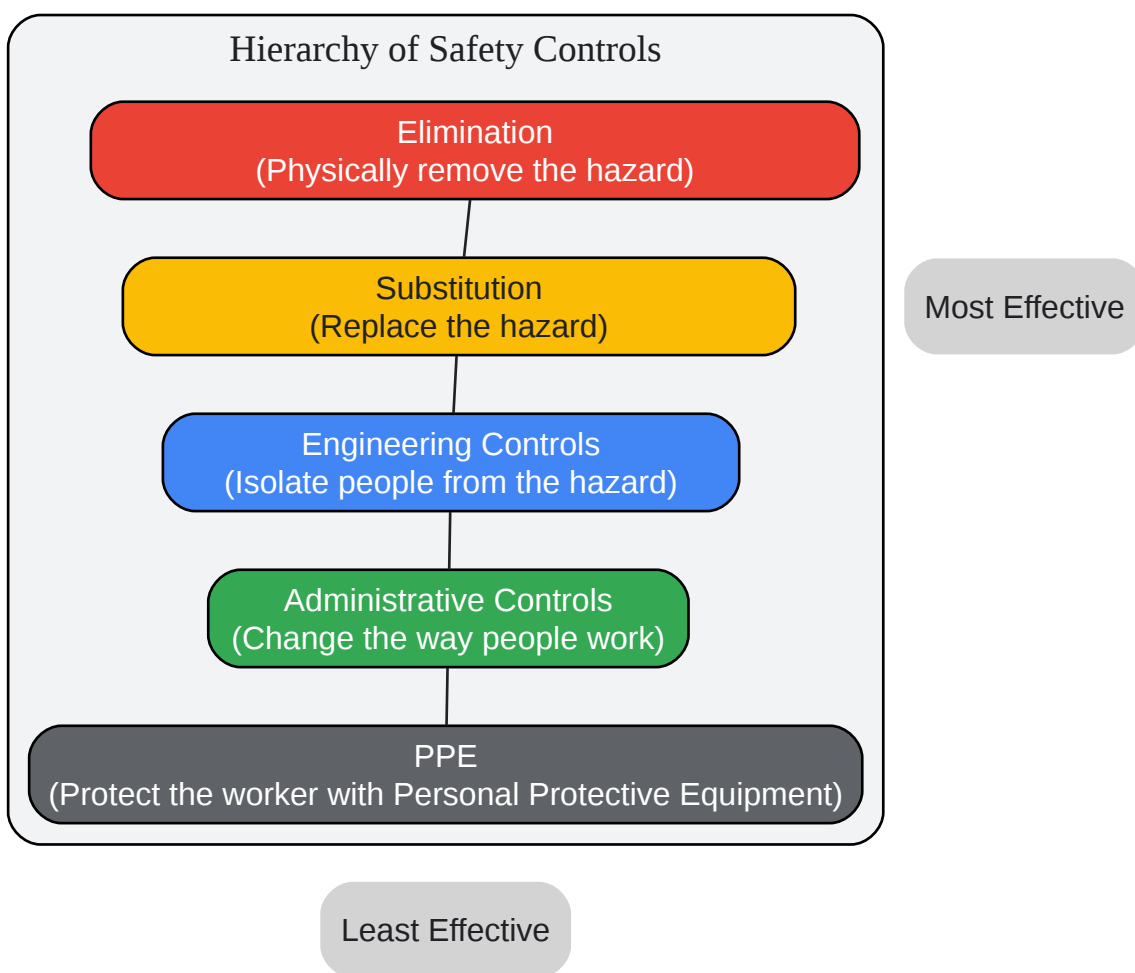
Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[5] Consult US EPA guidelines (40 CFR Parts 261.3) and local or state hazardous waste regulations to ensure complete and accurate classification and disposal.[5][6]

Visualized Workflows and Relationships



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Caption: Workflow for responding to an accidental chemical spill.



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Caption: Hierarchy of controls for mitigating chemical exposure.

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